

GSK2292767 solubility issues and solutions

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Compound of Interest

Compound Name: GSK2292767

Cat. No.: B607790

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Technical Support Center: GSK2292767

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GSK2292767**. The information is designed to address common challenges, particularly those related to solubility, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **GSK2292767** and what is its primary mechanism of action?

A1: **GSK2292767** is a potent and highly selective inhibitor of phosphoinositide 3-kinase delta (PI3K δ).^{[1][2][3][4]} Its selectivity for PI3K δ is over 500-fold greater than for other PI3K isoforms.^{[1][4]} PI3K δ is a key enzyme in the PI3K/Akt signaling pathway, which is crucial for the activation, proliferation, and survival of leukocytes. By inhibiting PI3K δ , **GSK2292767** can modulate immune responses, making it a compound of interest for respiratory diseases like asthma and chronic obstructive pulmonary disease (COPD).^{[3][5]}

Q2: What are the general solubility characteristics of **GSK2292767**?

A2: **GSK2292767** is a low-solubility compound.^[6] It is practically insoluble in water and ethanol.^[2] However, it is soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^[3] For in vivo applications, specific formulations are required to achieve a homogenous suspension or solution.^{[2][5]}

Q3: How should I store **GSK2292767** powder and stock solutions?

A3: Proper storage is critical to maintain the stability and activity of **GSK2292767**.

- Powder: Store at -20°C for up to 3 years.[\[2\]](#)[\[5\]](#)
- Stock Solutions (in solvent): Aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[1\]](#)
[\[2\]](#)
 - Store at -80°C for up to 1 year.[\[2\]](#)
 - Store at -20°C for up to 1 month.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Troubleshooting Guide: Solubility Issues

Issue 1: Difficulty dissolving **GSK2292767** powder in DMSO.

- Possible Cause: The compound may require energy to fully dissolve. Another potential issue is the quality of the DMSO used.
- Solution:
 - Use fresh, anhydrous (moisture-free) DMSO, as **GSK2292767** is hygroscopic and absorbed moisture can significantly decrease solubility.[\[1\]](#)[\[2\]](#)
 - To aid dissolution, you can gently warm the solution to 60°C and use sonication.[\[1\]](#)
 - Ensure you are working within the recommended concentration range.

Issue 2: Precipitation of **GSK2292767** observed when diluting a DMSO stock solution with aqueous media.

- Possible Cause: **GSK2292767** has very low aqueous solubility. When a concentrated DMSO stock is diluted into an aqueous buffer or cell culture medium, the compound can crash out of solution.
- Solution:

- **Minimize Final DMSO Concentration:** Aim for the lowest possible final concentration of DMSO in your working solution (typically <0.5%) to maintain the solubility of **GSK2292767** and minimize solvent toxicity to cells.
- **Serial Dilutions:** Perform serial dilutions in your aqueous medium. Instead of a single large dilution, dilute the DMSO stock in multiple, smaller steps.
- **Use of Surfactants:** For some applications, the inclusion of a small amount of a biocompatible surfactant, such as Tween 80 or Pluronic F-68, in the final aqueous medium can help to maintain the compound's solubility.
- **Direct Addition to Protein-Containing Medium:** If your final application involves cell culture, adding the DMSO stock directly to a medium containing serum (e.g., FBS) can sometimes help to stabilize the compound due to protein binding.

Data Presentation: Solubility

The following table summarizes the solubility of **GSK2292767** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 - 125	195.09 - 243.86	May require warming and sonication. Use of fresh, anhydrous DMSO is recommended. [1] [2]
DMF	16	31.21	
DMF:PBS (pH 7.2) (1:2)	0.3	0.59	
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Stock Solution in DMSO

- Weigh out the desired amount of **GSK2292767** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the solution briefly.
- If the compound is not fully dissolved, place the tube in a sonicator bath for 10-15 minutes.
- If necessary, gently warm the solution to 60°C in a water bath with intermittent vortexing until the solution is clear.
- Allow the solution to cool to room temperature.
- Aliquot the stock solution into smaller volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Protocol 2: Preparation of an In Vivo Formulation (Example for Injection)

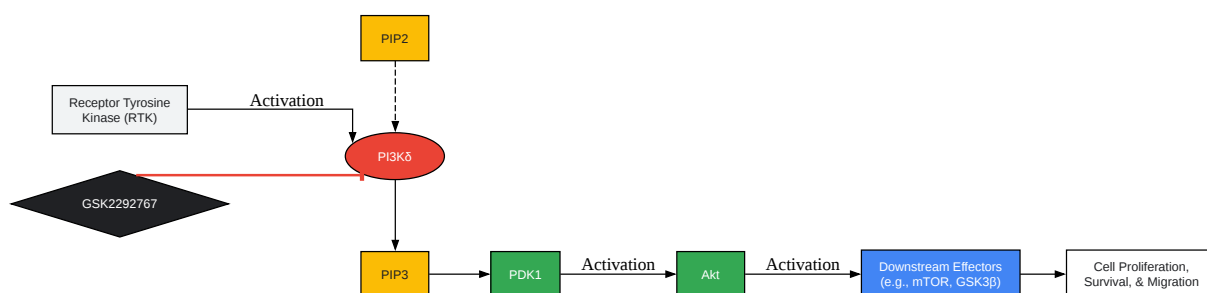
This is an example formulation and may require optimization for your specific experimental needs.

- Prepare a 100 mg/mL stock solution of **GSK2292767** in DMSO as described in Protocol 1.
- To prepare a 1 mL working solution with a final concentration of 5 mg/mL, follow these steps in order: a. Take 50 µL of the 100 mg/mL clarified DMSO stock solution. b. Add 400 µL of PEG300 and mix until the solution is clear. c. Add 50 µL of Tween 80 and mix until the solution is clear. d. Add 500 µL of ddH₂O to bring the final volume to 1 mL.

- The final composition of the vehicle will be 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O.[2]
- The mixed solution should be used immediately for optimal results.[2]

Visualizations

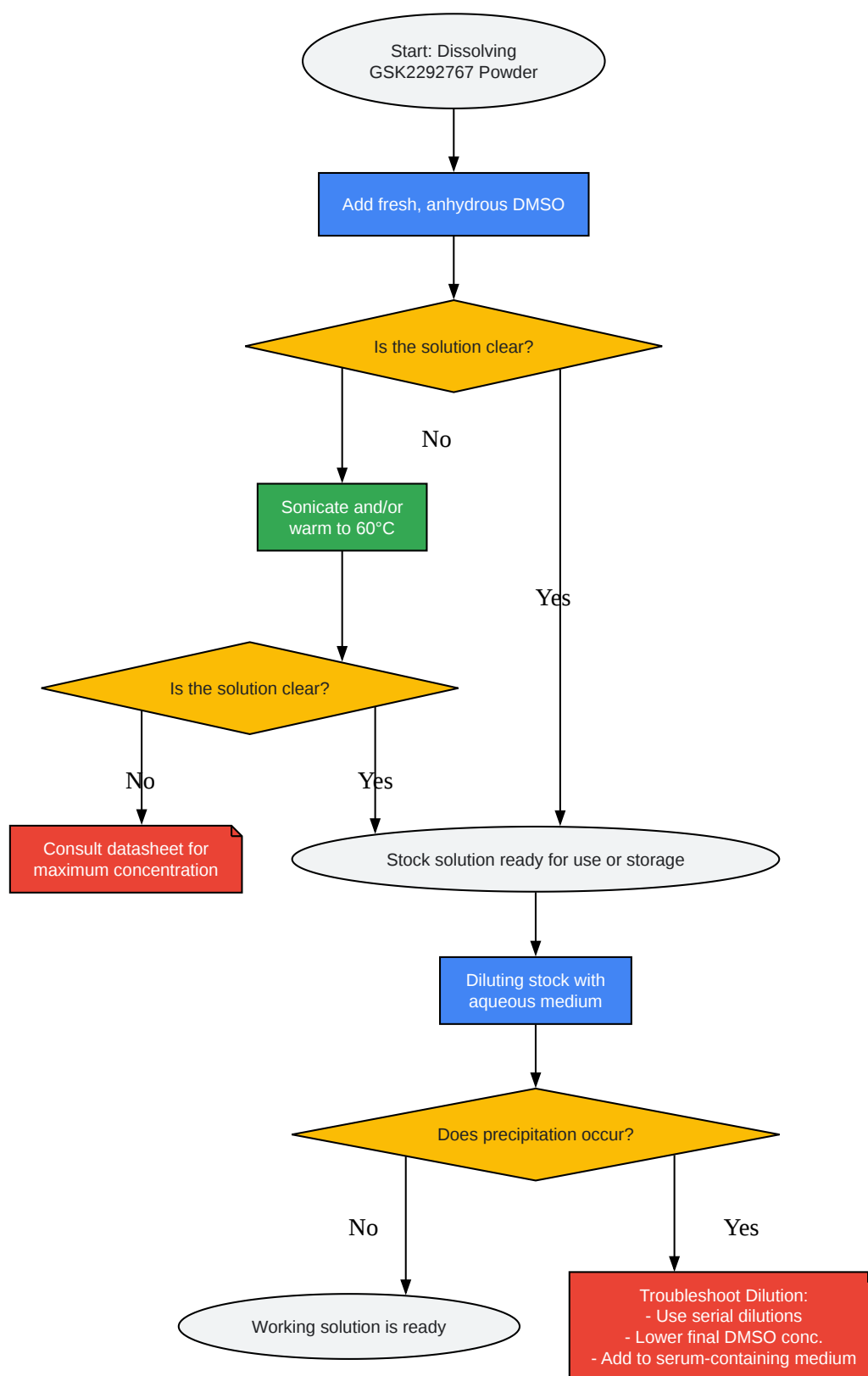
Signaling Pathway



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Caption: The inhibitory action of **GSK2292767** on the PI3Kδ signaling pathway.

Experimental Workflow: Troubleshooting Solubility



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Caption: A workflow for troubleshooting common solubility issues with **GSK2292767**.

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